

An In-Depth Technical Guide to 5-Ethyl-2-methoxybenzaldehyde

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Compound of Interest

Compound Name: 5-Ethyl-2-methoxybenzaldehyde

CAS No.: 85944-02-1

Cat. No.: B1310461

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and potential applications of **5-Ethyl-2-methoxybenzaldehyde** (CAS No. 85944-02-1). This document is intended to serve as a valuable resource for researchers and professionals in organic synthesis, medicinal chemistry, and materials science. While detailed experimental data for this specific compound is not abundantly available in public literature, this guide synthesizes the known information and provides context through comparative data from structurally related compounds.

Introduction

5-Ethyl-2-methoxybenzaldehyde is a substituted aromatic aldehyde featuring a benzaldehyde core with a methoxy group at the 2-position and an ethyl group at the 5-position. This unique substitution pattern influences its electronic properties and reactivity, making it a molecule of interest for various synthetic applications. Its structural similarity to other methoxybenzaldehydes, which are known for their roles as intermediates in the

pharmaceutical, agrochemical, and fragrance industries, suggests a range of potential uses for this compound. Notably, it has been identified as a valuable intermediate in the synthesis of antiviral and anticancer drug candidates, highlighting its significance in medicinal chemistry.

Physicochemical Properties

Precise experimental data for **5-Ethyl-2-methoxybenzaldehyde** is not extensively documented. However, based on available information and comparison with analogous compounds, the following properties can be summarized.

Property	Value	Source/Comment
IUPAC Name	5-Ethyl-2-methoxybenzaldehyde	---
CAS Number	85944-02-1	---
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1]
Molecular Weight	164.20 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Characteristic aromatic	[1]
Boiling Point	~170 °C (at atmospheric pressure)	Approximate value; experimental verification is recommended.[1]
Melting Point	Not available	Likely a low-melting solid or liquid at room temperature.
Density	Not available	---
Solubility	Soluble in common organic solvents (e.g., ethanol, acetone, dichloromethane); limited solubility in water.	[1]

Spectroscopic Characterization

Detailed, publicly available spectra for **5-Ethyl-2-methoxybenzaldehyde** are scarce. The following are predicted and expected spectral characteristics based on its structure and data from related compounds like 2-methoxybenzaldehyde.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the aldehyde proton, the methoxy group, and the ethyl group. The aromatic protons will likely appear as a complex multiplet or as distinct doublets and a doublet of doublets in the range of δ 6.9-7.8 ppm. The aldehyde proton should be a singlet at a downfield chemical shift, typically around δ 10.3 ppm. The methoxy protons will be a singlet around δ 3.9 ppm. The ethyl group will present as a quartet (CH_2) around δ 2.7 ppm and a triplet (CH_3) around δ 1.2 ppm.
- ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the carbonyl carbon (around δ 190 ppm), the aromatic carbons (in the range of δ 110-160 ppm), the methoxy carbon (around δ 56 ppm), and the two carbons of the ethyl group (CH_2 around δ 29 ppm and CH_3 around δ 16 ppm).

Infrared (IR) Spectroscopy

The IR spectrum of **5-Ethyl-2-methoxybenzaldehyde** is expected to exhibit the following characteristic absorption bands:

- C=O stretch (aldehyde): A strong band around 1680-1700 cm^{-1} .
- C-H stretch (aromatic and aliphatic): Multiple bands in the region of 2850-3100 cm^{-1} .
- C-O stretch (ether): A band in the region of 1240-1260 cm^{-1} .
- C-H bend (aromatic): Bands in the fingerprint region, indicative of the substitution pattern.

Mass Spectrometry (MS)

In a mass spectrum, the molecular ion peak (M^+) for **5-Ethyl-2-methoxybenzaldehyde** would be observed at m/z 164. Key fragmentation patterns would likely involve the loss of the formyl group (CHO) to give a fragment at m/z 135, and subsequent fragmentation of the aromatic ring and substituents.

Synthesis of 5-Ethyl-2-methoxybenzaldehyde

Two primary synthetic routes for **5-Ethyl-2-methoxybenzaldehyde** have been proposed, leveraging common organic reactions.

Synthesis via Friedel-Crafts Alkylation of 2-Methoxybenzaldehyde

This approach involves the direct ethylation of the aromatic ring of 2-methoxybenzaldehyde. The methoxy group is an ortho-, para-director, and while the aldehyde group is deactivating, the ethyl group can be introduced at the para position to the methoxy group.

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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